

Triethylphenylammonium Iodide: A Technical Overview of its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethylphenylammonium iodide

Cat. No.: B090992

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Introduction

Triethylphenylammonium iodide, a quaternary ammonium salt, serves as a significant compound in various chemical and pharmaceutical applications. Its utility is intrinsically linked to its distinct physical properties. This technical guide provides a comprehensive examination of the core physical characteristics of **triethylphenylammonium iodide**, detailed experimental protocols for their determination, and a logical framework for understanding these properties.

Core Physical Properties

The fundamental physical properties of **triethylphenylammonium iodide** are summarized in the table below. It is important to note that while some properties are well-documented, others, such as boiling point and density, are not readily available in the reviewed scientific literature.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ IN	
Molecular Weight	305.20 g/mol	
Appearance	Solid	
Melting Point	127-133 °C	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols

The following sections detail standardized methodologies for determining key physical properties of organic compounds like **triethylphenylammonium iodide**.

Melting Point Determination (Capillary Method)

The melting point of **triethylphenylammonium iodide** can be accurately determined using the capillary method, a technique widely recognized and detailed in pharmacopeias.

Principle: This method involves heating a small, powdered sample of the substance in a capillary tube and observing the temperature range over which it melts.

Apparatus:

- Melting point apparatus with a heating block or oil bath
- Capillary tubes (closed at one end)
- Calibrated thermometer or digital temperature probe
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of **triethylphenylammonium iodide** is finely ground using a mortar and pestle.
- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the sample into the closed end. A sample height of 2-4 mm is typical.
- **Determination:** The loaded capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.

Water Solubility (Flask Method - OECD 105)

The water solubility of **triethylphenylammonium iodide** can be determined following the principles outlined in the OECD Guideline 105 (Water Solubility), specifically the flask method, which is suitable for solids.

Principle: A supersaturated solution of the substance in water is prepared and allowed to equilibrate. The concentration of the substance in the saturated aqueous phase is then determined analytically.

Apparatus:

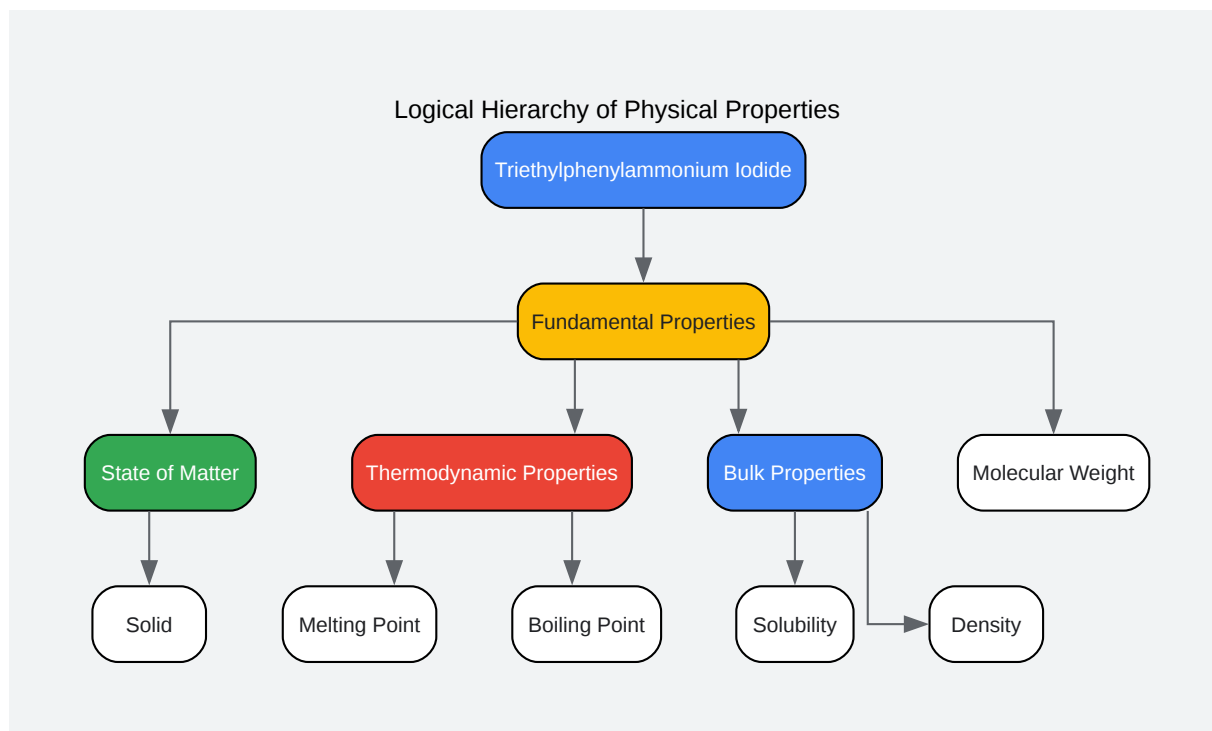
- Erlenmeyer flasks with stoppers
- Constant temperature water bath or shaker
- Centrifuge
- Analytical balance
- Analytical instrumentation for concentration determination (e.g., UV-Vis spectrophotometer, HPLC)

Procedure:

- **Preparation of Supersaturated Solution:** An excess amount of **triethylphenylammonium iodide** is added to a known volume of deionized water in an Erlenmeyer flask. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- **Equilibration:** The flask is sealed and agitated in a constant temperature bath (e.g., 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Phase Separation:** The solution is allowed to stand to let the undissolved solid settle. An aliquot of the supernatant is then carefully removed and centrifuged to separate any remaining suspended particles.
- **Analysis:** The concentration of **triethylphenylammonium iodide** in the clear, saturated aqueous phase is determined using a suitable and validated analytical method.
- **Replicates:** The experiment is performed in at least triplicate to ensure the reliability of the results.

Logical Framework of Physical Properties

The following diagram illustrates the hierarchical relationship between the fundamental physical properties of a chemical compound like **triethylphenylammonium iodide**.



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Caption: Logical organization of the physical properties of **Triethylphenylammonium Iodide**.

- To cite this document: BenchChem. [Triethylphenylammonium Iodide: A Technical Overview of its Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b090992#triethylphenylammonium-iodide-physical-properties\]](https://www.benchchem.com/product/b090992#triethylphenylammonium-iodide-physical-properties)

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com